

Application Notes and Protocols for 7(Z)-Pentacosene in Pest Management

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Compound of Interest

Compound Name: 7(Z)-Pentacosene

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Introduction

7(Z)-Pentacosene is a naturally occurring unsaturated cuticular hydrocarbon that plays a significant role in the chemical communication of several insect species. Primarily identified as a contact sex pheromone in fruit flies, particularly *Drosophila melanogaster*, it is involved in stimulating courtship and copulation.[1][2][3] Its role as a semiochemical extends to other insects, where it can act as a pheromone, an allomone, or a kairomone, making it a compound of interest for the development of targeted and environmentally benign pest management strategies.[4] These application notes provide a summary of the current knowledge on **7(Z)-Pentacosene** and protocols for its evaluation in pest management programs.

Chemical and Biological Properties

7(Z)-Pentacosene is a long-chain monoene with the following chemical properties:

Property	Value	Reference
Chemical Name	(Z)-7-Pentacosene	[5]
CAS Number	63623-49-4	[1][2][3][5]
Molecular Formula	C ₂₅ H ₅₀	[1][2][3][5]
Molecular Weight	350.7 g/mol	[1][2][3][5]
Purity (Typical)	≥98%	[3]
Formulation	Typically a solution in a solvent like hexane	[1][2]

The biological role of **7(Z)-Pentacosene** varies among insect species, highlighting its potential for species-specific pest management approaches.

Biological Role	Insect Species	Effect	Reference
Contact Sex Pheromone	Drosophila melanogaster (Fruit Fly)	Stimulates male courtship and copulation, especially at high concentrations or in combination with other alkenes.[1][2]	[1][2]
Aggregation Pheromone	European Earwig (Forficula auricularia)	Promotes aggregation of individuals.	
Allomone	Trachypachus gibbsii	Elicits a response in another species that is favorable to the emitter.	[4]
Kairomone	Various	Elicits a response in another species that is favorable to the receiver (e.g., attracting predators or parasitoids).	

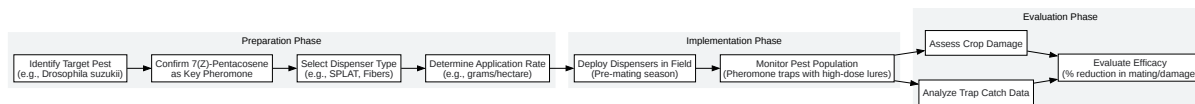
Pest Management Strategies Utilizing 7(Z)-Pentacosene

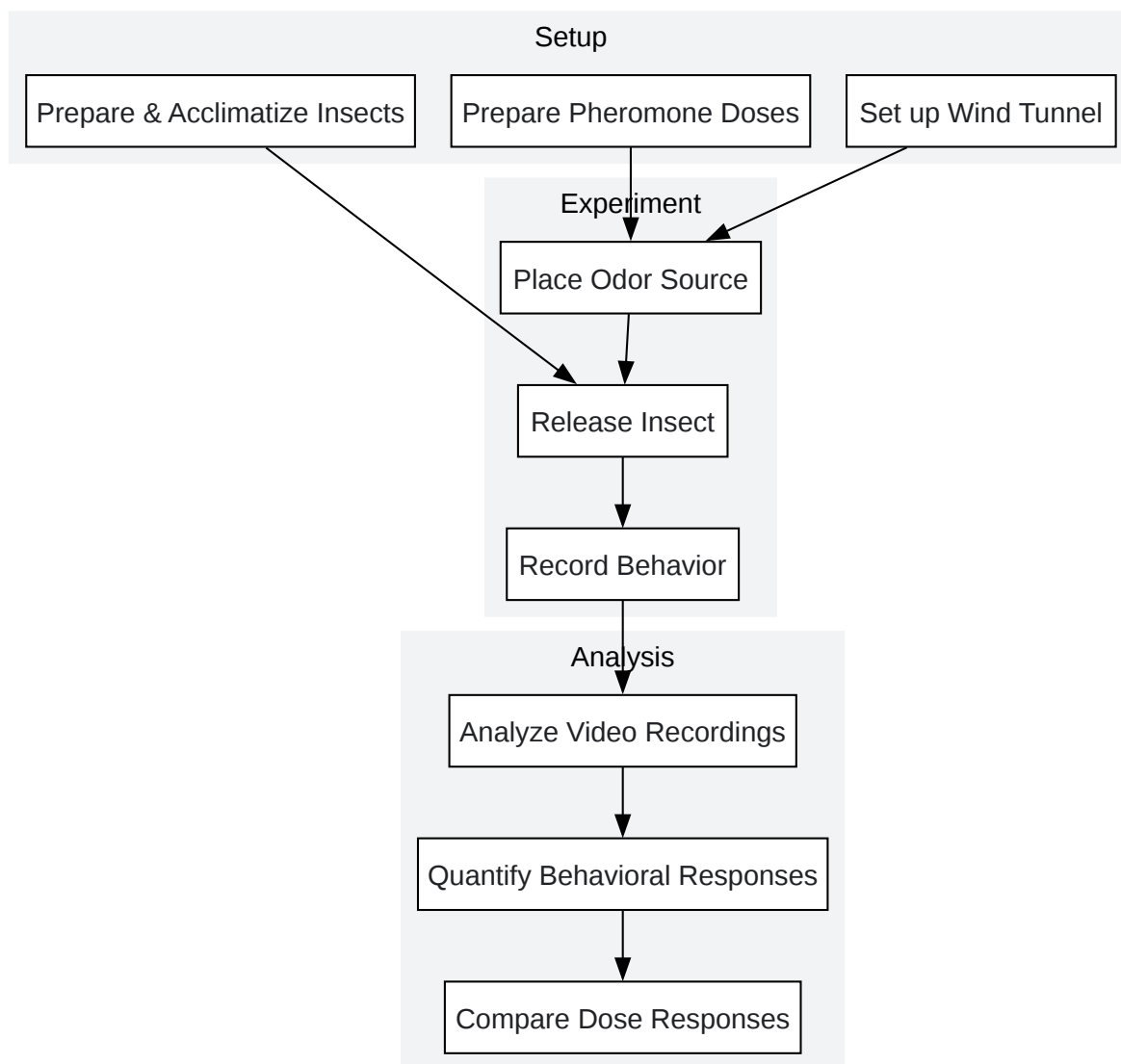
The semiochemical nature of **7(Z)-Pentacosene** makes it a candidate for several Integrated Pest Management (IPM) strategies.^{[6][7][8][9][10]} These strategies aim to manipulate the behavior of pest insects to reduce their populations and minimize crop damage, while reducing reliance on broad-spectrum insecticides.

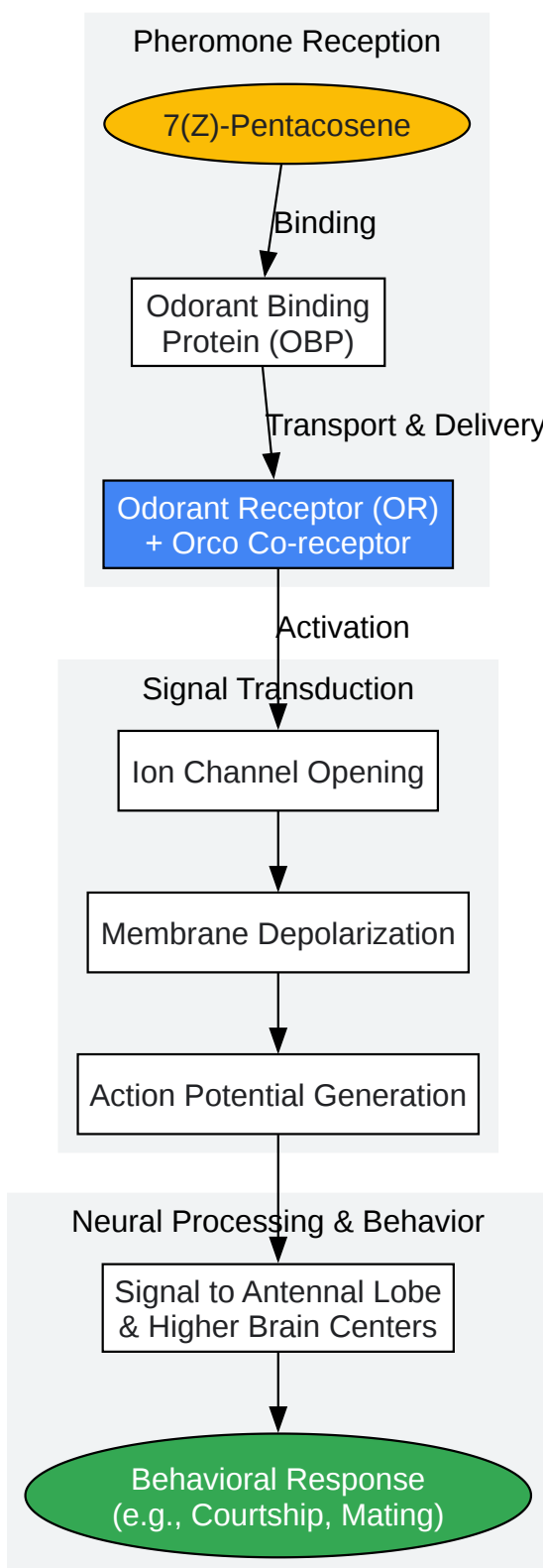
Mating Disruption

Mating disruption involves saturating an area with a synthetic pheromone to prevent males from locating females, thereby reducing mating success and subsequent offspring.^{[11][12][13]} For pests where **7(Z)-Pentacosene** is a key sex pheromone, this strategy could be highly effective.

Logical Workflow for Mating Disruption Strategy







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References

- 1. Perception of cuticular hydrocarbons by the olfactory organs in *Periplaneta americana* (L.) (Insecta: Dictyoptera) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. scbt.com [scbt.com]
- 4. Semiochemical compound: (Z)-7-Pentacosene | C₂₅H₅₀ [pherobase.com]
- 5. (z)-7-Pentacosene | C₂₅H₅₀ | CID 56936090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Integrated Pest Management: An Update on the Sustainability Approach to Crop Protection - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. agronomyjournals.com [agronomyjournals.com]
- 9. Making sense of Integrated Pest Management (IPM) in the light of evolution - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. escholarship.org [escholarship.org]
- 12. fruit.wisc.edu [fruit.wisc.edu]
- 13. canr.msu.edu [canr.msu.edu]
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